

Technical Support Center: Co-surfactant Selection for Span 60 Emulsions

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Compound of Interest

Compound Name: Sorbitan monooctadecanoate

Cat. No.: B8771408

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on selecting the appropriate co-surfactant for Span 60 emulsions. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the primary role of a co-surfactant in a Span 60 emulsion?

A co-surfactant is added to an emulsion to work in conjunction with the primary surfactant (in this case, Span 60) to enhance the stability and properties of the emulsion.^[1] Key functions of a co-surfactant include:

- **Reducing Interfacial Tension:** Co-surfactants further lower the tension at the oil-water interface, facilitating the formation of smaller droplets and a more stable emulsion.
- **Improving Emulsion Stability:** They can enhance the flexibility and strength of the interfacial film around the dispersed droplets, preventing coalescence.
- **Modifying Viscosity:** The choice and concentration of a co-surfactant can influence the overall viscosity of the emulsion.^[1]
- **Adjusting the HLB Value:** Co-surfactants are crucial for modifying the overall Hydrophilic-Lipophilic Balance (HLB) of the surfactant system to match the requirements of the oil phase.

Q2: How do I determine the required HLB value for my oil phase?

The required HLB (rHLB) is an empirical value that represents the HLB that an emulsifier system needs to have to form a stable emulsion with a specific oil phase. You can determine the rHLB in a few ways:

- Literature Values: The rHLB for many common oils and waxes have been experimentally determined and are available in reference tables.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Experimental Determination: If the rHLB of your oil phase is unknown, you can determine it experimentally by preparing a series of emulsions with surfactant blends of varying, known HLB values. The blend that produces the most stable emulsion corresponds to the rHLB of the oil phase.

Q3: How do I calculate the HLB of a Span 60 and co-surfactant blend?

The HLB of a surfactant blend is the weighted average of the HLB values of the individual surfactants. The formula for a two-surfactant system is:

$$\text{HLB}_{\text{blend}} = (f_{\text{A}} * \text{HLB}_{\text{A}}) + (f_{\text{B}} * \text{HLB}_{\text{B}})$$

Where:

- f_{A} is the weight fraction of surfactant A (Span 60)
- HLB_{A} is the HLB value of surfactant A (Span 60 HLB = 4.7)[\[6\]](#)
- f_{B} is the weight fraction of surfactant B (the co-surfactant)
- HLB_{B} is the HLB value of surfactant B

Q4: What are common co-surfactants to use with Span 60?

Span 60, being a low HLB surfactant (lipophilic), is often paired with a high HLB (hydrophilic) co-surfactant to create a stable oil-in-water (O/W) emulsion.[\[6\]](#)[\[7\]](#) The most common co-surfactants for Span 60 are the Tween series (polysorbates), particularly Tween 60, as it is the ethoxylated derivative of Span 60.[\[7\]](#) Other non-ionic surfactants like Brij can also be used. The

choice of co-surfactant can also be influenced by the desired physical properties of the emulsion.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Phase Separation (Creaming or Sedimentation)	1. Incorrect HLB of the surfactant blend. 2. Insufficient surfactant concentration. 3. Large droplet size of the dispersed phase. 4. Low viscosity of the continuous phase.	1. Recalculate and adjust the Span 60/co-surfactant ratio to match the required HLB of the oil phase. 2. Increase the total surfactant concentration. 3. Increase homogenization speed or time to reduce droplet size. 4. Add a thickening agent to the continuous phase.
Coalescence (Irreversible merging of droplets)	1. Ineffective or insufficient emulsifier at the interface. 2. Incompatible ingredients in the formulation. 3. Extreme temperatures during preparation or storage.	1. Increase the concentration of the Span 60/co-surfactant blend. 2. Ensure all components are compatible and consider the impact of electrolytes or pH on surfactant performance. 3. Control the temperature during emulsification and storage.
Flocculation (Clumping of droplets)	1. Weak repulsive forces between droplets. 2. Insufficient surfactant to cover the droplet surface area.	1. If applicable, adjust the pH to increase surface charge. 2. Increase the total surfactant concentration.
Phase Inversion (O/W emulsion becomes W/O, or vice-versa)	1. Incorrect phase volume ratio. 2. Significant temperature changes (especially with non-ionic surfactants). 3. Addition of electrolytes.	1. Adjust the oil-to-water ratio. Typically, the dispersed phase should be less than ~74% of the total volume. 2. Maintain a consistent temperature during processing.[8] 3. Evaluate the effect of any added electrolytes on the emulsion stability.[8]
Incorrect Viscosity	1. The type and concentration of the co-surfactant can alter the rheological properties.[1] 2.	1. Experiment with different co-surfactants or adjust the Span

The ratio of the oil and water phases.

60/co-surfactant ratio. 2.
Modify the phase volume ratio.

Data Presentation

Table 1: HLB Values of Common Surfactants and Co-surfactants

Surfactant	Chemical Name	HLB Value	Type
Span 60	Sorbitan Monostearate	4.7	Non-ionic, Lipophilic
Tween 20	Polysorbate 20	16.7	Non-ionic, Hydrophilic
Tween 40	Polysorbate 40	15.6	Non-ionic, Hydrophilic
Tween 60	Polysorbate 60	14.9	Non-ionic, Hydrophilic
Tween 80	Polysorbate 80	15.0	Non-ionic, Hydrophilic
Brij S2	Steareth-2	4.9	Non-ionic, Lipophilic
Brij S20	Steareth-20	15.3	Non-ionic, Hydrophilic

Source:[[5](#)]

Table 2: Required HLB (rHLB) for Common Oils and Waxes

Oil/Wax	Required HLB for O/W Emulsion
Almond Oil	6
Avocado Oil	7
Beeswax	12
Castor Oil	14
Cetyl Alcohol	15.5
Coconut Oil	8
Dimethicone	5
Isopropyl Myristate	11.5
Jojoba Oil	6
Lanolin	10
Mineral Oil	10-12
Olive Oil	7
Petrolatum	7-8
Shea Butter	8
Stearic Acid	15
Sunflower Oil	7

Source:[2][3][4]

Experimental Protocols

Protocol 1: Determining the Optimal Span 60/Co-surfactant Ratio

Objective: To experimentally determine the ideal ratio of Span 60 to a chosen co-surfactant for emulsifying a specific oil phase.

Methodology:

- Calculate the Required HLB (rHLB): Determine the rHLB of your oil phase using literature values or by summing the weighted rHLB of each component in the oil phase.
- Prepare a Series of Surfactant Blends: Create at least five different blends of Span 60 and your chosen co-surfactant with varying HLB values that bracket the calculated rHLB. For example, if your rHLB is 11, prepare blends with HLB values of 9, 10, 11, 12, and 13.
- Emulsion Preparation:
 - For each surfactant blend, prepare an emulsion with your specific oil and water phases.
 - Keep the total surfactant concentration, oil-to-water ratio, and preparation method (e.g., homogenization speed and time) constant for all samples.
- Stability Assessment: Evaluate the stability of each emulsion after preparation and at set time intervals (e.g., 24 hours, 1 week) using the methods described in Protocol 2 and 3.
- Optimal Ratio Determination: The surfactant blend that results in the most stable emulsion (i.e., minimal creaming, no coalescence, and consistent droplet size) has the optimal HLB for your system. The corresponding weight ratio of Span 60 to the co-surfactant is your optimal ratio.

Protocol 2: Centrifugation Test for Emulsion Stability

Objective: To accelerate phase separation and assess the stability of the emulsion under stress.

Methodology:

- Sample Preparation: Fill two identical centrifuge tubes with the emulsion sample. Use a third tube with a liquid of similar density for balancing if necessary.
- Centrifugation: Place the tubes in opposite positions in the centrifuge rotor. Centrifuge the samples at a defined speed (e.g., 3000 RPM) for a set duration (e.g., 30 minutes).[\[9\]](#)
- Analysis: After centrifugation, carefully remove the tubes and visually inspect for any signs of phase separation, such as the formation of a cream layer at the top or sediment at the

bottom. Measure the height of any separated layers. A more stable emulsion will show minimal or no separation.

Protocol 3: Particle Size Analysis using Dynamic Light Scattering (DLS)

Objective: To determine the droplet size distribution of the emulsion, a key indicator of stability.

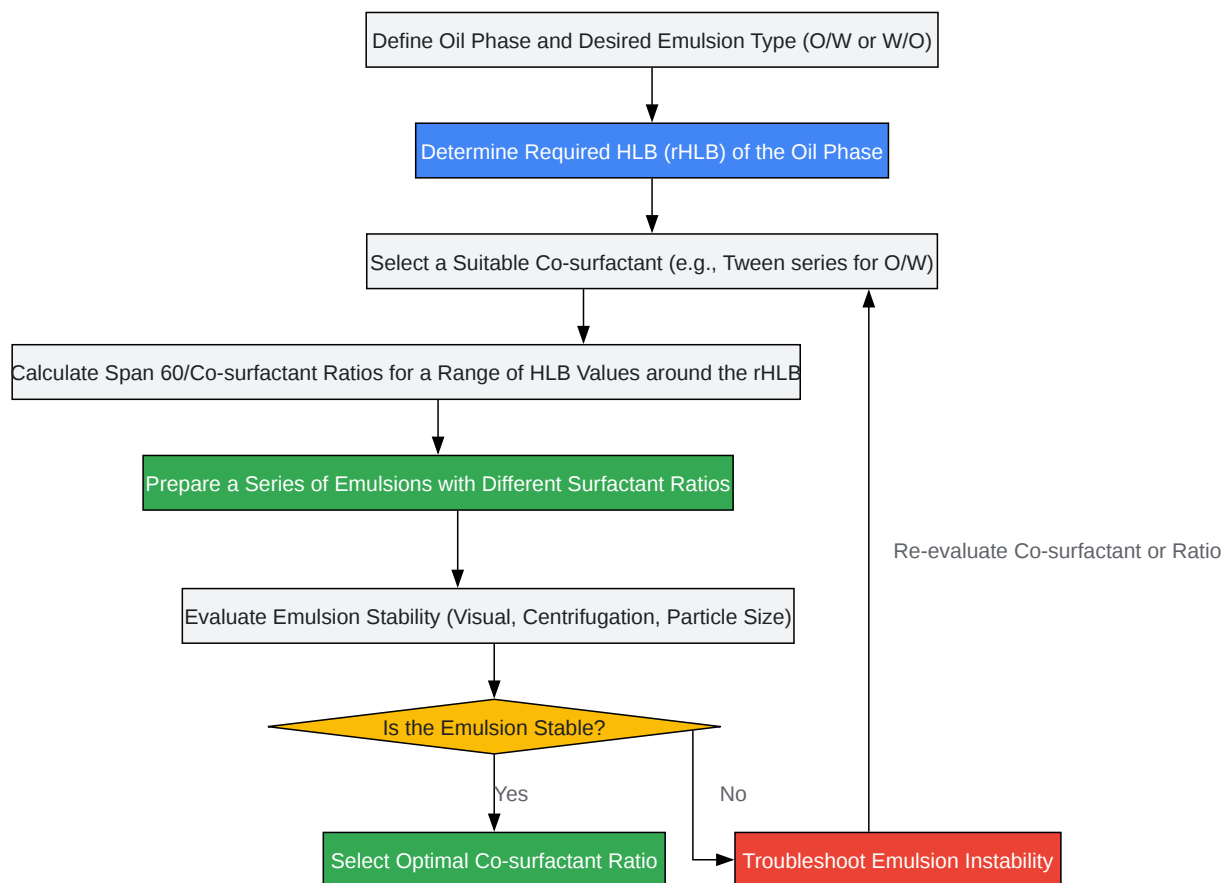
Methodology:

- Sample Preparation:
 - Ensure the emulsion is well-mixed.
 - Dilute the emulsion with the continuous phase (e.g., filtered deionized water for O/W emulsions) to a concentration suitable for DLS analysis. The sample should be transparent to slightly hazy.
- Instrument Setup:
 - Turn on the DLS instrument and allow it to warm up.
 - Select the appropriate measurement parameters, including temperature and the viscosity and refractive index of the continuous phase.
- Measurement:
 - Transfer the diluted sample to a clean cuvette.
 - Place the cuvette in the instrument and allow the sample to equilibrate to the set temperature.
 - Perform the measurement. It is recommended to perform at least three replicate measurements to ensure reproducibility.
- Data Analysis:
 - Analyze the results to obtain the average particle size (Z-average) and the Polydispersity Index (PDI). A smaller Z-average and a low PDI (typically < 0.3) indicate a more uniform

and potentially more stable emulsion.

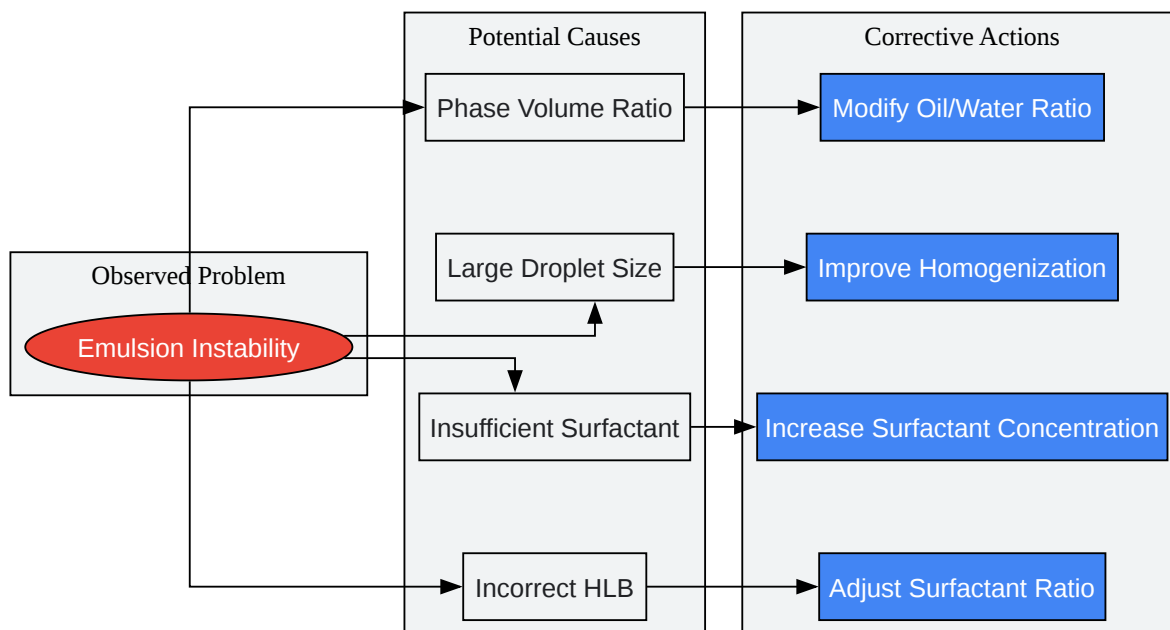
- Monitor the particle size over time to assess long-term stability. A significant increase in particle size can indicate instability and coalescence.

Visualizations



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Caption: Workflow for selecting the appropriate co-surfactant for Span 60 emulsions.



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Caption: Logical relationships in troubleshooting common emulsion instability issues.

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